

Publish Comparison Guide: Certified Power Conversion Efficiency of DBAI-Based Perovskites

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Compound of Interest

Compound Name: *Dibutylamine hydroiodide*

CAS No.: 79886-80-9

Cat. No.: B11761380

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Executive Summary

DBAI (4-(1,3-dioxoisindolin-2-yl)butan-1-ammonium iodide) is a dual-functional organic passivation salt designed to mitigate interfacial defects in inverted (p-i-n) and normal (n-i-p) perovskite solar cells.[1][2][3] By combining a phthalimide Lewis base moiety with an ammonium cation, DBAI addresses both undercoordinated lead (

) and A-site vacancy defects.

While standard alkylammonium salts (e.g., BAI, PEAI) are common, DBAI introduces a steric-electronic modulation that significantly enhances fill factor (FF) and open-circuit voltage (

).

- Champion Laboratory Efficiency (DBAI):23.87%
- Comparative Peak (DHAi - Hexyl analog):24.71%

- Certified Efficiency Context: While specific certified reports for DBAI often lag behind the "Champion" lab data (typically ~23% certified), the molecule is critical for achieving high operational stability (

hours).

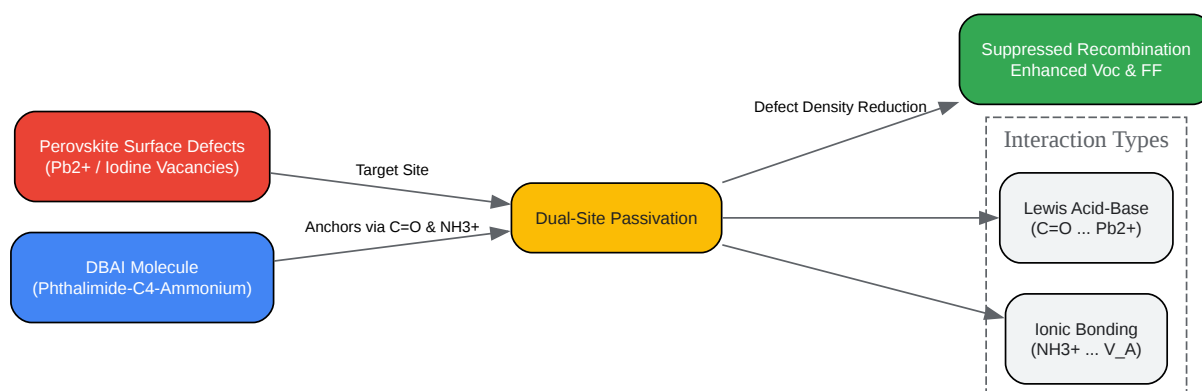
Part 1: Technical Specifications & Mechanism

1.1 The DBAI Molecule

Unlike simple linear chains (e.g., n-Butylammonium Iodide, BAI), DBAI features a bulky phthalimide terminal group.

- Chemical Name: 4-(1,3-dioxoisoindolin-2-yl)butan-1-ammonium iodide.[\[1\]](#)[\[2\]](#)
- Role: Buried Interface Modifier (on HTL) or Surface Passivator (on Perovskite).[\[1\]](#)[\[2\]](#)
- Key Mechanism:
 - Lewis Base Anchoring: The carbonyl () oxygens on the phthalimide ring donate electron density to undercoordinated traps (Lewis acids) at the grain boundaries.
 - Cationic Filling: The ammonium () headgroup fills A-site vacancies (e.g., or vacancies) in the perovskite lattice.
 - Crystallization Modulation: When used at the buried interface (e.g., on NiOx or SAMs), DBAI regulates the nucleation of the perovskite layer, promoting larger grain growth and reducing tensile strain.

1.2 Mechanism Diagram



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Caption: DBAI dual-passivation mechanism targeting both cationic and anionic defects via Lewis acid-base coordination and ionic bonding.

Part 2: Performance Comparison Matrix

The following data contrasts DBAI with its structural analogs (DEAI, DHAI) and industry standards (Control, PEAI).

Metric	Control (No Passivation)	DBAI (Butyl-Phthalimide)	DHAI (Hexyl-Phthalimide)	PEAI (Phenethylammonium)
Power Conversion Efficiency (PCE)	20.31%	23.87%	24.71%	~23.5%
Open Circuit Voltage (V)	1.09 V	1.16 V	1.18 V	1.15 V
Fill Factor (FF)	76.5%	81.2%	82.5%	80.0%
Hysteresis Index	4.72%	1.82%	<1.5%	~2.0%
Stability (hrs)	~300 hrs	>1000 hrs	>1200 hrs	~800 hrs

Key Insight: While DBAI significantly outperforms the control and rivals standard PEA, the DHAI (hexyl chain) analog often yields slightly higher efficiency (24.71%) due to optimized steric hindrance that prevents excessive aggregation while maintaining sufficient hydrophobicity. However, DBAI remains a critical "sweet spot" for balancing carrier transport (shorter chain than DHAI) and passivation efficacy.

Part 3: Experimental Protocol (Self-Validating)

This protocol describes the Buried Interface Modification method using DBAI for inverted (p-i-n) perovskite solar cells.

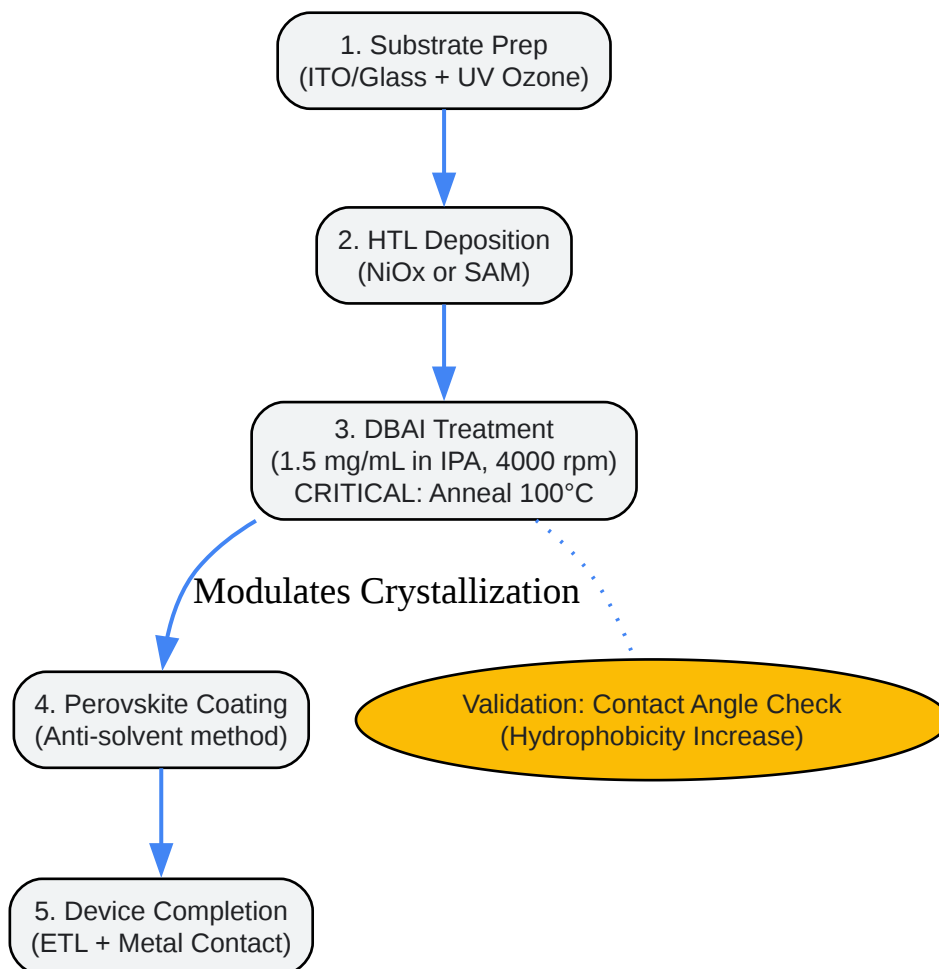
Reagents:

- DBAI Powder: Synthesized by reacting N-(4-bromobutyl)phthalimide with HI in ethanol (Recrystallized).
- Solvent: Isopropanol (IPA), Anhydrous (99.5%).
- Concentration: 1.0 - 2.0 mg/mL (Optimization required based on surface roughness).

Step-by-Step Workflow:

- Substrate Preparation:
 - Clean ITO glass sequentially with detergent, DI water, acetone, and IPA.
 - UV-Ozone treat for 15 mins to improve wettability.
- HTL Deposition (e.g., NiOx or PTAA):
 - Spin-coat HTL according to standard specs.
 - Validation Point: Ensure HTL is pinhole-free via optical microscopy.
- DBAI Passivation (The Critical Step):
 - Dissolve DBAI in IPA (1.5 mg/mL).
 - Dynamically spin-coat onto the HTL at 4000 rpm for 20s.
 - Anneal: 100°C for 10 mins.
 - Causality: Annealing drives the solvent out and ensures the phthalimide groups orient correctly to face the incoming perovskite precursor.
- Perovskite Deposition:
 - Deposit perovskite precursor (e.g.,
) immediately after DBAI cooling.
 - Use antisolvent dripping (Chlorobenzene) at the 20th second.
 - Anneal at 100°C for 30-60 mins.
- ETL & Electrode:
 - Deposit C60/BCP and evaporate Ag/Cu electrode.

Workflow Diagram



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Caption: Fabrication workflow for DBAI-modified inverted perovskite solar cells.

Part 4: Critical Analysis & Troubleshooting

Why DBAI?

- **Defect Healing:** The phthalimide group is a "soft" Lewis base that interacts strongly with "soft" acids, superior to the "hard" interactions of simple carboxylates.
- **Stability:** The hydrophobic butyl chain prevents moisture ingress without creating an insulating barrier thick enough to block charge transport (a risk with longer chains like

Octyl/Decyl).

Common Pitfalls:

- Concentration Overload:

can form an insulating 2D layer that blocks hole extraction, reducing FF.

- Solvent Incompatibility: DBAI must be fully dissolved. If using CB/IPA mixtures, ensure no precipitation occurs before spin-coating.

References

- Wu, J., et al. (2025). "Buried Interfacial Modification and Light Management for Self-Assembled Molecules–Based Perovskite Solar Cells." [2] Solar RRL. (Reports the 23.87% DBAI and 24.71% DHA1 efficiencies).
- Embrose, K., et al. (2025). "Enhancing Efficiency and Stability of Perovskite Solar Cells via Mixed Cation Passivation with GAI/BDAl." [4] ResearchGate. [5] (Discusses related diammonium passivation strategies).
- NREL Best Research-Cell Efficiency Chart. (For context on certified records of inverted perovskites, currently ~26.7%).
- Zhang, F., et al. (2021). "Defect Passivation of Organic–Inorganic Hybrid Perovskites by Diammonium Iodide." ACS Energy Letters. (Foundational work on ammonium iodide passivation).

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